

Application Notes and Protocols: L-Carnosine Zinc (Polaprezinc)

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Compound of Interest

Compound Name: *L-carnosine zinc*

Cat. No.: *B15889313*

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Introduction

L-carnosine zinc, also known as polaprezinc, is a chelated compound of L-carnosine and zinc with the chemical formula $C_9H_{12}N_4O_3Zn$.^[1] It is not a simple mixture but a stable, polymeric 1:1 complex.^[2] This unique structure allows for the slow release of both L-carnosine and zinc, enabling targeted delivery and prolonged action, particularly in the gastrointestinal tract.^[3] **L-carnosine zinc** has garnered significant research interest due to its mucosal protective, anti-inflammatory, and antioxidant properties.^{[4][5][6]} It is clinically approved in Japan and South Korea for the treatment of gastric ulcers and is investigated for a range of other applications, including the management of oral mucositis, esophagitis, and inflammatory bowel conditions.^[2]^[7]

These application notes provide detailed protocols for the synthesis and characterization of **L-carnosine zinc**, as well as its application in in vitro models of inflammation.

Synthesis of L-Carnosine Zinc

This protocol describes the synthesis of crystalline **L-carnosine zinc**, adapted from established patent literature.[8][9] The method involves the reaction of L-carnosine with a zinc salt in a polar organic solvent in the presence of an alkali metal compound.

Experimental Protocol

Materials:

- L-carnosine
- Zinc acetate dihydrate
- Sodium hydroxide
- Methanol
- Purified water

Procedure:

- **Preparation of Sodium Methoxide Solution:** In a suitable reaction vessel, dissolve sodium hydroxide in methanol to prepare a sodium methoxide solution.
- **Reaction Mixture:** In a separate vessel, suspend L-carnosine and zinc acetate dihydrate in methanol.
- **Precipitation:** Slowly add the sodium methoxide solution to the L-carnosine and zinc salt suspension with continuous stirring. The **L-carnosine zinc** complex will begin to precipitate. The reaction is typically conducted at room temperature.[9] For optimal results, use a molar ratio of approximately 1 mole of L-carnosine to 0.8-1.2 moles of zinc salt and 1.6-2.4 moles of an alkali metal compound.[1]
- **Stirring:** Continue to stir the reaction mixture for 2 hours.
- **Crystallization:** Allow the mixture to stand overnight to ensure complete precipitation of the crystalline complex.[9]

- Washing: Add purified water to the reaction mixture containing the precipitated **L-carnosine zinc**.[\[8\]](#)
- Filtration and Drying: Collect the white crystalline precipitate by filtration. Wash the collected solid with purified water and then with methanol. Dry the final product in an oven at 80°C for 5 hours.[\[9\]](#) The expected product is a white or yellowish-white crystalline powder.[\[10\]](#)

Characterization of L-Carnosine Zinc

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the **L-carnosine zinc** complex and confirm the coordination of zinc with the L-carnosine ligand.

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of the synthesized **L-carnosine zinc** into a fine powder using an agate mortar and pestle.[\[11\]](#)
- Add approximately 100-200 mg of dry potassium bromide (KBr) powder to the mortar and mix thoroughly with the sample.[\[11\]](#)
- Transfer the mixture to a pellet die and press it using a hydraulic press to form a thin, transparent pellet.[\[11\]](#)
- Place the KBr pellet in the sample holder of the FTIR spectrometer for analysis.[\[11\]](#)

Data Acquisition and Analysis:

- Record the spectrum in the range of 4000-400 cm^{-1} .
- The characteristic absorption bands for crystalline **L-carnosine zinc** are distinct from the amorphous form. Key peaks should be observed at approximately 3292, 1626, 1563, 1389, 1262, 1230, 1117, 1060, 1030, 999, 982, 883, and 787 cm^{-1} .[\[12\]](#)
- In the far-infrared region, expect absorptions at 694, 678, 658, 614, 579, 568, 448, 429, 403, 375, 340, 291, 231, 214, 183, and 150 cm^{-1} , which are indicative of the zinc-L-carnosine bonds.[\[13\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solid-state NMR spectroscopy is a powerful tool for characterizing the structure of **L-carnosine zinc** in its crystalline form.

Sample Preparation:

- Pack the finely ground, crystalline **L-carnosine zinc** powder into a solid-state NMR rotor.

Data Acquisition and Analysis (Solid-State ^{13}C -NMR):

- Acquire the spectrum using a solid-state NMR spectrometer.
- The expected chemical shifts for crystalline **L-carnosine zinc**, with tetramethylsilane (TMS) as a standard, are approximately 177.19, 172.52, 149.41, 135.81, 128.04, 57.34, 38.69, and 32.28 ppm.[1]

Data Acquisition and Analysis (Solid-State ^{15}N -NMR):

- Acquire the spectrum using a solid-state NMR spectrometer.
- With an ammonium nitrate (NH_4NO_3) standard, the expected absorption peaks are at approximately 177.11, 106.83, and 0.18 ppm.[13]

Powder X-Ray Diffraction (PXRD)

PXRD is used to confirm the crystalline nature of the synthesized **L-carnosine zinc**.

Sample Preparation:

- Ensure the synthesized **L-carnosine zinc** is a fine, homogeneous powder. Gentle grinding with a mortar and pestle may be necessary.[14][15]
- Mount the powder on a low-background sample holder. Ensure the sample surface is flat and level with the holder to avoid errors in peak positions.[3]

Data Acquisition and Analysis:

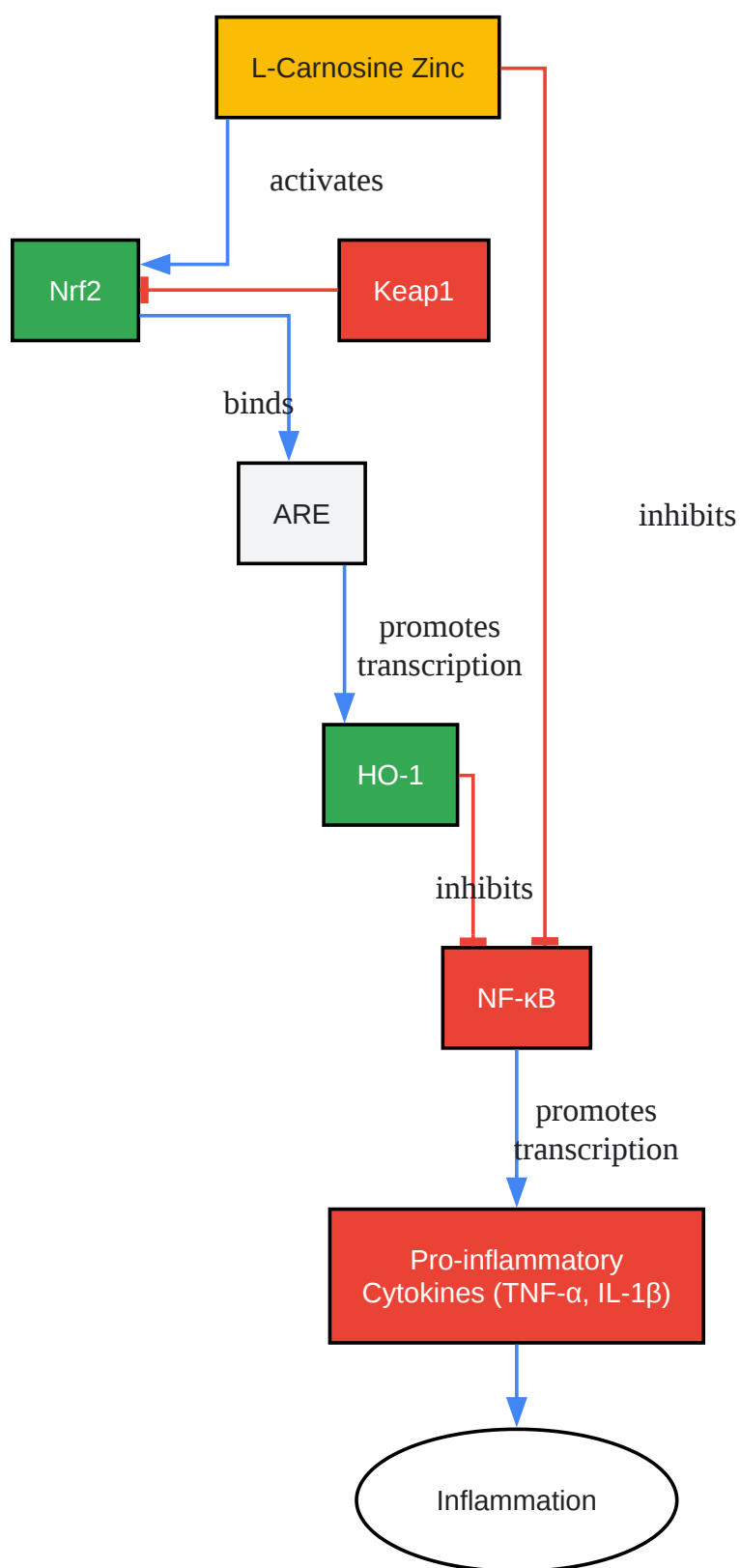
- Collect the diffraction pattern using an X-ray diffractometer with $\text{Cu K}\alpha$ radiation.

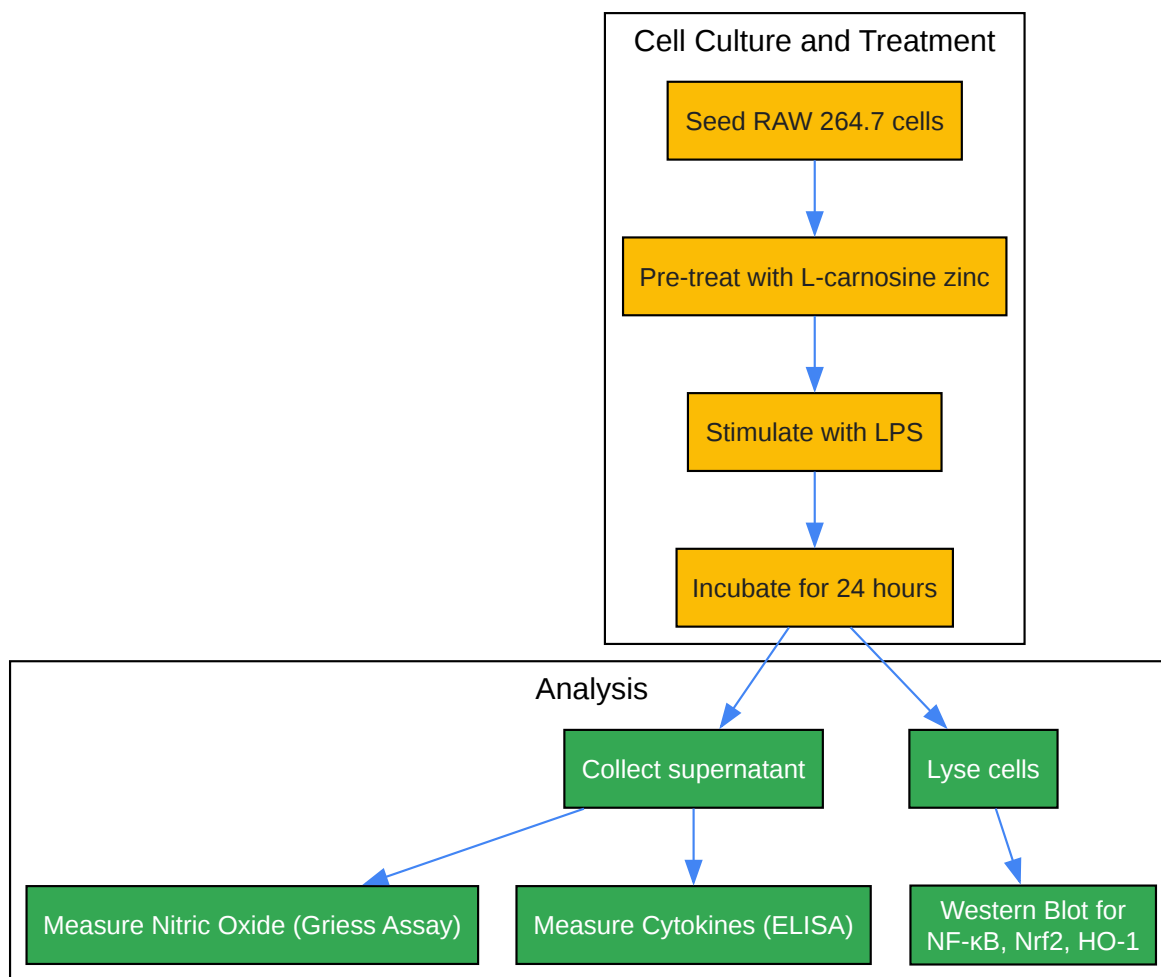
- The resulting pattern should show sharp, well-defined peaks, confirming the crystallinity of the sample, in contrast to an amorphous sample which would show a broad halo.

Application in Research: Anti-Inflammatory Activity

L-carnosine zinc has demonstrated significant anti-inflammatory effects, primarily through the inhibition of the NF- κ B signaling pathway and the activation of the Nrf2/HO-1 antioxidant response pathway.^{[2][16][17]}

Signaling Pathways





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